

SU4984: Chemical & Physical Properties

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Compound Focus: **su4984**

Cat. No.: S548013

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Table 1: Basic Chemical Information for SU4984 [1] [2]

Property	Details
CAS Number	186610-89-9
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂
Molecular Weight	333.38 g/mol
Chemical Structure	An oxindole-based compound [3] [4]
Physical Form	Solid powder [1]
Storage (Powder)	-20°C, in a cool, well-ventilated area. Keep container tightly sealed and in a dark place under an inert atmosphere. [1] [5]

Biological Activity & Protocol

SU4984 is a **cell-permeable, ATP-competitive, and reversible inhibitor** of Fibroblast Growth Factor Receptor 1 (FGFR1) kinase [2]. It primarily targets the ATP-binding site of the enzyme [3].

Table 2: Key Biochemical and Application Data for SU4984 [3] [2]

Parameter	Value / Description
Primary Target	FGFR1 (Fibroblast Growth Factor Receptor 1)
IC ₅₀ (FGFR1)	10 - 20 µM
Mechanism	Competitive with ATP
Solubility (DMSO)	≥ 3.33 mg/mL (10 mM). Sonication is recommended to dissolve.
Recommended Storage	Solution: -80°C for 1 year. Shipping with blue ice is acceptable. [2]

Stock Solution Preparation Protocol

This protocol describes the preparation of a 10 mM stock solution in DMSO, a standard concentration for cell-based assays.

• Materials

- **SU4984** powder (e.g., 10 mg)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- 1.5 mL or 2.0 mL microcentrifuge tubes (sterile, screw-cap recommended)
- Micropipettes and sterile tips
- Sonication device (e.g., ultrasonic water bath)
- Personal protective equipment (lab coat, gloves, safety goggles)

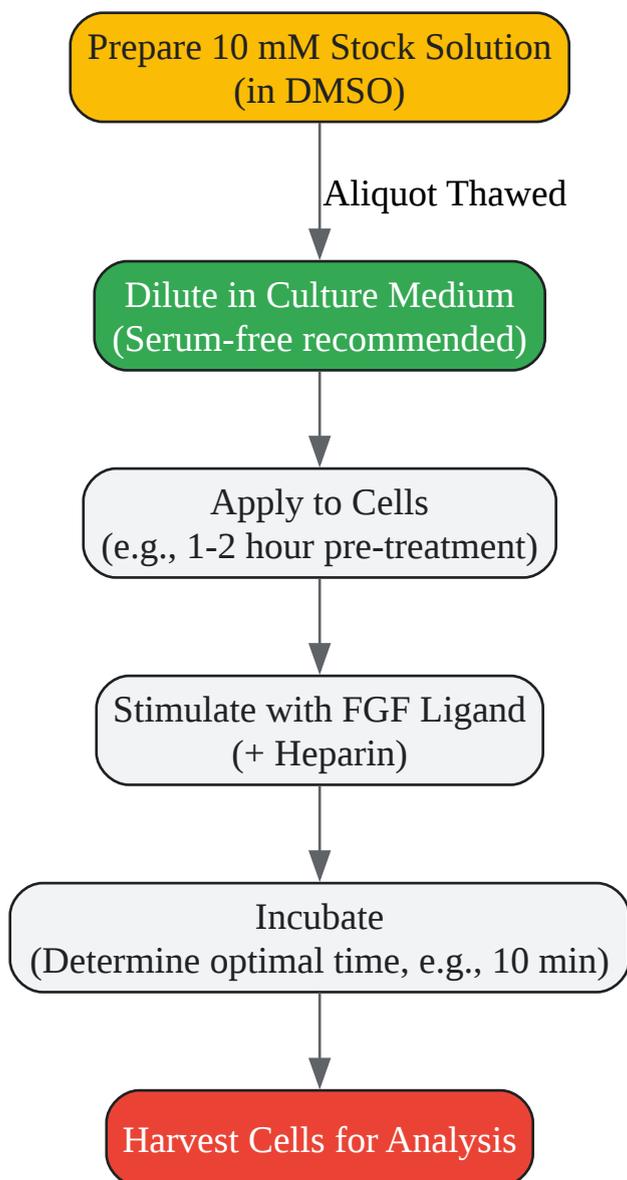
• Procedure

- **Calculation:** Determine the volume of DMSO required to achieve a 10 mM stock solution. For 10 mg of **SU4984** (MW: 333.38 g/mol):
 - Moles of **SU4984** = 10 mg / 333.38 g/mol = 0.03 mmol
 - Volume of DMSO = 0.03 mmol / 10 mmol/L = **3.0 mL**
- **Weighing:** Bring the **SU4984** vial to room temperature before opening to minimize moisture absorption. Accurately weigh out the desired amount of powder (e.g., 10 mg).

- **Dissolution:** Transfer the weighed powder into a microcentrifuge tube. Add the calculated volume of DMSO.
- **Mixing:** Cap the tube tightly and vortex thoroughly for 1-2 minutes.
- **Sonication:** Place the tube in an ultrasonic water bath for 3-5 minutes or until the solution appears clear with no visible particles. This step ensures complete dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes (e.g., 50 μ L or 100 μ L) into new, sterile microcentrifuge tubes.
- **Storage:** Label all aliquots clearly with the compound name, concentration, date, and your initials. Store the aliquots at **-80°C**.

Workflow Diagram: From Stock Solution to Cell-Based Assay

The following diagram outlines a typical workflow for using **SU4984** in a cell-based experiment to study FGFR1 signaling.



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Critical Safety & Handling Information

Working safely with **SU4984** requires careful attention to its hazards.

- **Hazards:** **SU4984** is **harmful if swallowed (H302)** and is **very toxic to aquatic life with long-lasting effects (H410)** [1]. It may also cause skin and eye irritation (H315, H319) [5].
- **Personal Protective Equipment (PPE):** Always wear safety goggles, appropriate protective gloves, and a lab coat. Use the compound only in an area with adequate exhaust ventilation [1].

- **Precautions:** Do not eat, drink, or smoke when handling. Wash skin thoroughly after handling. Avoid release to the environment [1].
- **First Aid:**
 - **Ingestion:** Wash out the mouth with water. Do NOT induce vomiting. Call a physician or poison center immediately [1].
 - **Skin Contact:** Rinse skin thoroughly with copious amounts of water. Remove contaminated clothing and seek medical attention [1].
- **Disposal:** Dispose of contents and container in accordance with all local, federal, and state regulations by using an approved waste disposal plant [1].

Troubleshooting & Best Practices

- **Poor Solubility:** If the powder does not dissolve completely in DMSO after vortexing and sonication, you may gently warm the tube with your hand. Avoid heating the DMSO solution excessively.
- **Precipitate in Working Solution:** If precipitate forms upon dilution in aqueous buffer, ensure the DMSO concentration in your final assay is kept low (typically $\leq 0.1-0.5\%$). Preparing fresh working dilutions from the stock is recommended.
- **Low Activity:** Verify the storage conditions and age of your stock solution. Always use the latest batch possible and run a positive control (e.g., a known FGFR1 inhibitor) in your assays to confirm system functionality.

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References

1. SU4984|186610-89-9|MSDS [dcchemicals.com]
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3. Discovery of Novel Fibroblast Growth Factor Receptor 1 ... [pmc.ncbi.nlm.nih.gov]
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